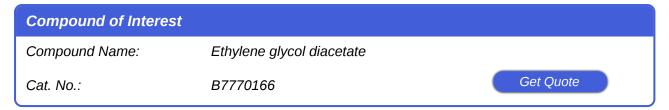




Ethylene Glycol Diacetate (CAS 111-55-7): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Ethylene glycol diacetate (EGDA), with the CAS number 111-55-7, is a diester of ethylene glycol and acetic acid.[1][2] It is a colorless, transparent liquid characterized by a mild, pleasant odor.[1][2] This document provides an in-depth technical overview of **ethylene glycol diacetate**, including its physicochemical properties, synthesis protocols, key applications, toxicological profile, and spectral data, tailored for a scientific audience.

Physicochemical Properties

Ethylene glycol diacetate is a high-boiling, slow-evaporating solvent with excellent solvency for a variety of resins.[1] Its low volatility and pleasant odor make it a favorable choice in formulations where worker safety and comfort are priorities.[1] It is slightly soluble in water but fully miscible with most organic solvents.[2]

Table 1: Physicochemical Properties of Ethylene Glycol Diacetate



Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₄	[1][2]
Molecular Weight	146.14 g/mol	[1][2][3]
CAS Number	111-55-7	[3]
Appearance	Colorless, transparent liquid	[1][2]
Odor	Mild, pleasant	[1][2]
Boiling Point	186-190 °C (367-374 °F)	[1][2]
Melting Point	-41 °C to -50 °C (-42 °F to -58 °F)	[2]
Density	1.102 - 1.104 g/cm³ at 20 °C	[1][2]
Vapor Pressure	0.2 mmHg at 20-25 °C	[1][2]
Flash Point	83-88 °C (181.4-190.4 °F) (closed cup)	[4]
Autoignition Temperature	~482 °C (900 °F)	[4]
Refractive Index	~1.415 at 20 °C	[5]
Solubility	Slightly soluble in water; miscible with most organic solvents	[2]

Synthesis of Ethylene Glycol Diacetate

The primary industrial synthesis of **ethylene glycol diacetate** is through the direct esterification of ethylene glycol with acetic acid.[1][2] This reaction is typically catalyzed by an acid and results in the formation of **ethylene glycol diacetate** and water as a byproduct.[1]

Experimental Protocol: Direct Esterification

Objective: To synthesize **ethylene glycol diacetate** from ethylene glycol and acetic acid.

Materials:

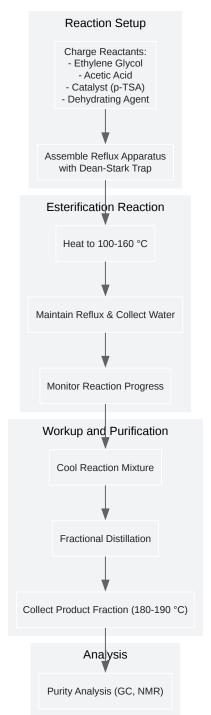


- Ethylene glycol (1 mole)
- Acetic acid (2.2-3 moles, excess)[6]
- Acid catalyst (e.g., p-toluenesulfonic acid, 0.1-1% of total reactant mass)[1][6]
- Azeotropic dehydrating agent (e.g., butyl acetate, 10-20% of total reactant mass)[6]
- Round-bottom flask
- Reflux condenser with Dean-Stark trap
- · Heating mantle
- Distillation apparatus

Methodology:

- Charge the round-bottom flask with ethylene glycol, acetic acid, p-toluenesulfonic acid, and butyl acetate.
- Assemble the reflux apparatus with the Dean-Stark trap to remove the water formed during the reaction.
- Heat the mixture to a reaction temperature of 100-160 °C and maintain reflux.[6] The
 progress of the reaction can be monitored by the amount of water collected.
- Once the theoretical amount of water has been collected, cool the reaction mixture.
- Purify the crude product by fractional distillation.[7] Collect the fraction boiling between 180-190 °C.[7]
- Characterize the final product for purity using analytical methods such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[8]





Workflow for the Synthesis of Ethylene Glycol Diacetate

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Caption: A typical workflow for the laboratory synthesis of **ethylene glycol diacetate**.

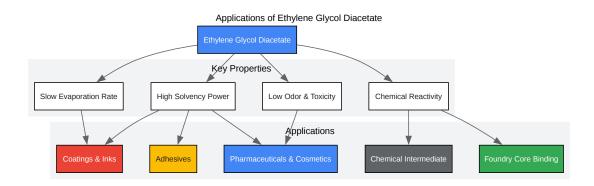


Applications in Research and Development

Ethylene glycol diacetate's properties make it a versatile compound in various industrial and research settings.[2] Its primary function is as a solvent, but it also serves as a chemical intermediate and a component in formulations.

- Coatings and Inks: Its slow evaporation rate and high solvency for resins make it an
 excellent choice for improving the flow and leveling of coatings and inks, resulting in a
 smoother finish.[1][2]
- Adhesives: It is used as a solvent in the production of water-based adhesives.
- Foundry: In the foundry industry, it acts as a core-binding resin.[5]
- Chemical Synthesis: Ethylene glycol diacetate can be used as an acyl donor for the in situ
 generation of peracetic acid in chemoenzymatic synthesis, such as in the production of
 caprolactone. It may also be a precursor for the enzymatic synthesis of poly(ethylene
 glutarate).
- Pharmaceutical and Cosmetic Industries: Although less common, it can be used as a solvent for active pharmaceutical ingredients (APIs) or as a carrier for fragrances in cosmetics, owing to its mild odor and low toxicity.[2][9]





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Caption: Relationship between the properties and applications of **ethylene glycol diacetate**.

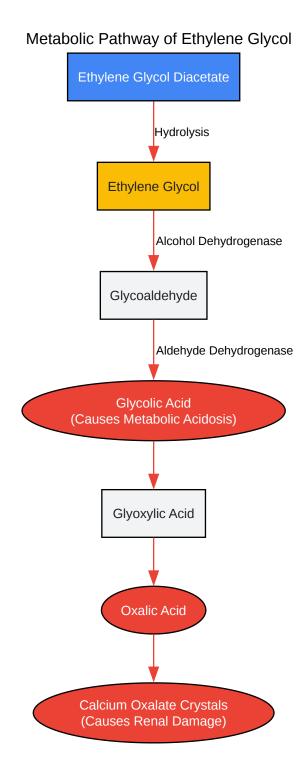
Safety and Toxicology

Ethylene glycol diacetate exhibits low acute toxicity.[1] However, prolonged or repeated exposure may cause mild irritation to the skin and eyes.[10] Its toxicity in animal studies is primarily attributed to its metabolic conversion to ethylene glycol.[3] Ingestion of large amounts can lead to the formation of urinary oxalate crystals, a characteristic sign of ethylene glycol poisoning.[3]

Metabolic Pathway

In the body, **ethylene glycol diacetate** is expected to hydrolyze to ethylene glycol and acetic acid. Ethylene glycol is then metabolized in the liver by alcohol dehydrogenase to glycoaldehyde, which is further oxidized to glycolic acid, glyoxylic acid, and finally oxalic acid. [11][12] The accumulation of glycolic acid is the main cause of metabolic acidosis, while oxalic acid can precipitate as calcium oxalate crystals, leading to renal damage.[11][13]





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Caption: The metabolic pathway of ethylene glycol, the primary metabolite of EGDA.



Spectral Data

The structural confirmation of **ethylene glycol diacetate** can be achieved through various spectroscopic methods.

Table 2: Spectral Data for Ethylene Glycol Diacetate

Technique	Key Peaks/Signals	Reference(s)
¹H NMR (CDCl₃)	δ (ppm): ~2.08 (s, 6H, 2 x CH ₃), ~4.23 (s, 4H, 2 x CH ₂)	[14][15]
¹³ C NMR (CDCl ₃)	δ (ppm): ~20.9 (CH ₃), ~62.3 (CH ₂), ~170.8 (C=O)	[16]
FTIR (liquid film)	ν (cm ⁻¹): ~1740 (C=O stretch), ~1240 (C-O stretch), ~1040 (C-O stretch)	[17]
Mass Spec (EI)	m/z: 43 (base peak), 86, 73, 116	[18][19]

Conclusion

Ethylene glycol diacetate is a versatile and industrially significant solvent and chemical intermediate with a favorable safety profile for many applications. Its well-defined physicochemical properties and straightforward synthesis make it a valuable compound for researchers and professionals in coatings, adhesives, and chemical synthesis. A thorough understanding of its properties, synthesis, and metabolic fate is crucial for its safe and effective use in various scientific and industrial endeavors.

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